

# A Technical Guide to Substituted Isoxazole Carbaldehydes: Properties, Synthesis, and Applications

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## Compound of Interest

Compound Name: 3-Methylbenzo[d]isoxazole-5-carbaldehyde

CAS No.: 648448-98-0

Cat. No.: B1425493

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**Abstract:** This technical guide provides a comprehensive overview of **3-Methylbenzo[d]isoxazole-5-carbaldehyde**, a heterocyclic compound of significant interest in synthetic and medicinal chemistry. The document details its fundamental physicochemical properties, including its precise molecular weight. It further explores validated synthetic protocols, methods for characterization, key aspects of its reactivity, and its established applications as a versatile building block in drug discovery and materials science. Safety protocols and handling guidelines are also discussed to ensure safe laboratory practices. This guide is intended for researchers, chemists, and professionals in the field of drug development seeking an in-depth understanding of this valuable chemical entity.

## Introduction to the Isoxazole Scaffold

The isoxazole ring system, a five-membered heterocycle containing adjacent nitrogen and oxygen atoms, is a cornerstone of modern medicinal chemistry.<sup>[1]</sup> Its unique electronic properties, metabolic stability, and ability to participate in hydrogen bonding have made it a

"privileged scaffold" in the design of bioactive molecules. Compounds incorporating the isoxazole moiety exhibit a vast spectrum of pharmacological activities, including anti-inflammatory, antimicrobial, anticancer, and analgesic properties.[1] Prominent examples of isoxazole-containing drugs include the antibiotic sulfamethoxazole and the penicillin derivative cloxacillin, underscoring the scaffold's therapeutic relevance.[1]

**3-Methylbenzo[d]isoxazole-5-carbaldehyde** belongs to this critical class of compounds. The presence of a reactive aldehyde group makes it an exceptionally useful synthetic intermediate, allowing for the facile introduction of diverse functional groups and the construction of more complex molecular architectures.

## Physicochemical and Structural Properties

The fundamental properties of **3-Methylbenzo[d]isoxazole-5-carbaldehyde** are essential for its application in quantitative research and development. These properties dictate its behavior in solvent systems, its reactivity, and its analytical signature.

### Core Data Summary

A summary of the key quantitative data for the compound is presented below.

| Property                              | Value                                           | Source |
|---------------------------------------|-------------------------------------------------|--------|
| Molecular Formula                     | C <sub>5</sub> H <sub>5</sub> NO <sub>2</sub>   | [2][3] |
| Molecular Weight                      | 111.10 g/mol                                    | [2][3] |
| Appearance                            | White to yellow solid                           | [4]    |
| Water Solubility                      | Insoluble                                       | [4]    |
| Melting Point                         | 30-34 °C (for 5-methyl-3-carboxaldehyde isomer) | [3]    |
| Topological Polar Surface Area (TPSA) | 43.1 Å <sup>2</sup>                             | [2]    |
| LogP                                  | 0.79552                                         | [2]    |

## Chemical Structure

The structural representation of **3-Methylbenzo[d]isoxazole-5-carbaldehyde** is crucial for understanding its chemical reactivity, particularly the electrophilic nature of the aldehyde carbon and the aromaticity of the isoxazole ring.

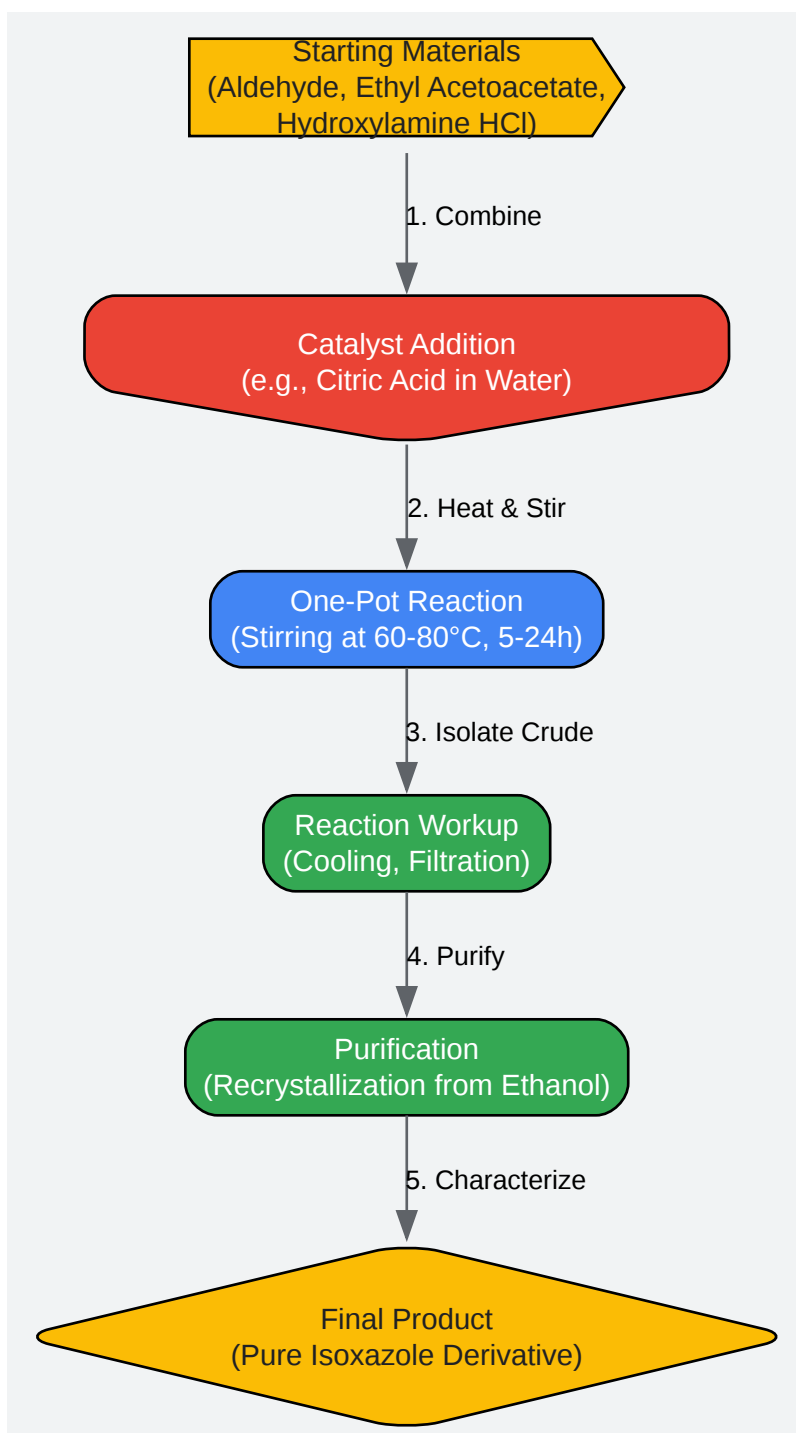
Caption: 2D structure of 3-Methylisoxazole-5-carbaldehyde.

## Synthesis and Characterization

The synthesis of substituted isoxazoles is a well-established field, with multicomponent reactions (MCRs) being a particularly efficient and green strategy.<sup>[5]</sup> A common and effective method is the one-pot, three-component condensation of hydroxylamine hydrochloride, a  $\beta$ -ketoester (such as ethyl acetoacetate), and an aromatic or aliphatic aldehyde.<sup>[6]</sup>

## General Synthetic Workflow

This approach allows for the rapid assembly of the isoxazole core in a single procedural step, which is advantageous for efficiency and atom economy. The workflow is catalyzed by a mild acid and often uses environmentally benign solvents like water.



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Caption: Workflow for one-pot synthesis of isoxazole derivatives.

## Example Laboratory Protocol

The following protocol is adapted from established literature for the synthesis of related (Z)-4-arylmethylene-3-methyl-isoxazol-5(4H)-ones and illustrates the general procedure.

Materials:

- Aromatic Aldehyde (10 mmol)
- Ethyl Acetoacetate (10 mmol)
- Hydroxylamine Hydrochloride (10 mmol)
- Citric Acid (1-2 mmol) as catalyst
- Water (10 mL) as solvent
- Ethanol for recrystallization

Procedure:

- A mixture of the aromatic aldehyde, ethyl acetoacetate, hydroxylamine hydrochloride, and citric acid is prepared in water (10 mL).
- The reaction mixture is stirred vigorously at an elevated temperature (typically 60-80°C).
- The reaction progress is monitored by Thin Layer Chromatography (TLC) until completion (typically 5-24 hours).
- Upon completion, the reaction mixture is cooled to room temperature, causing the crude product to precipitate.
- The solid is collected by vacuum filtration and washed with cold water.
- The crude product is purified by recrystallization from a suitable solvent, such as ethanol, to yield the pure isoxazol-5(4H)-one derivative as a crystalline solid.

## Structural Characterization

Confirmation of the synthesized structure is achieved through a combination of standard spectroscopic techniques.

- **FT-IR Spectroscopy:** Characterization involves identifying the strong carbonyl (C=O) stretching vibration, typically observed around  $1730\text{ cm}^{-1}$ .
- **$^1\text{H}$ -NMR Spectroscopy:** The proton NMR spectrum will show characteristic signals, including a singlet for the methyl ( $\text{CH}_3$ ) group around  $\delta$  2.3 ppm and signals for the vinyl and aromatic protons in their respective regions.
- **$^{13}\text{C}$ -NMR Spectroscopy:** The carbon spectrum confirms the presence of the carbonyl carbon ( $\delta$  ~168 ppm), the C=N carbon ( $\delta$  ~161 ppm), and the methyl carbon ( $\delta$  ~11-12 ppm), among others.
- **Mass Spectrometry (MS):** Provides the molecular ion peak, confirming the compound's molecular weight.

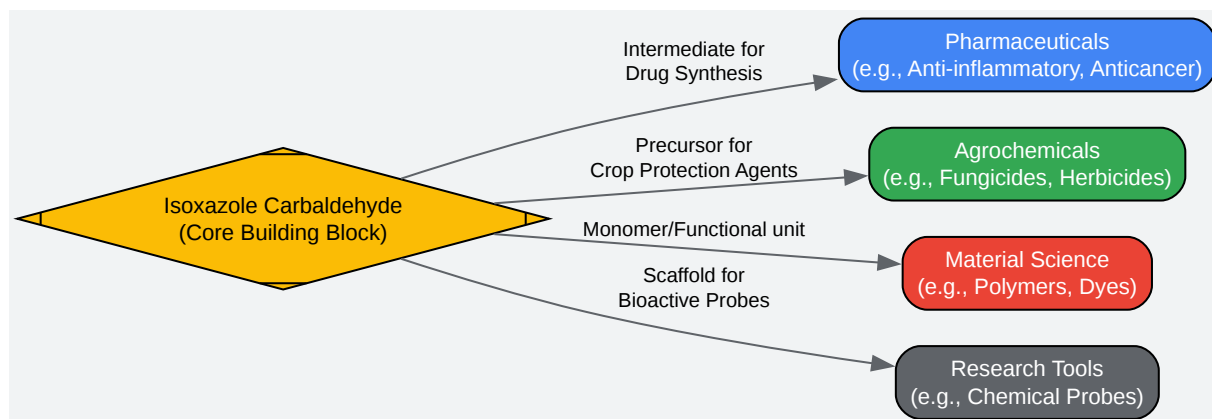
## Reactivity and Applications in Drug Development

The aldehyde functionality of **3-Methylbenzo[d]isoxazole-5-carbaldehyde** is the primary center of reactivity, serving as an electrophilic handle for a wide array of chemical transformations. This makes it an invaluable intermediate for building molecular complexity.

### Key Reactions:

- **Reductive Amination:** Reaction with primary or secondary amines followed by reduction to form substituted amine derivatives.
- **Wittig Reaction:** Conversion of the aldehyde to an alkene.
- **Condensation Reactions:** Formation of imines, hydrazones, or semicarbazones, which can be bioactive compounds in their own right or serve as further intermediates.<sup>[7]</sup>
- **Oxidation/Reduction:** The aldehyde can be oxidized to a carboxylic acid or reduced to an alcohol, providing access to different classes of derivatives.

These transformations enable the use of isoxazole carbaldehydes as starting points for the synthesis of targeted libraries of compounds for screening in drug discovery programs.<sup>[8][9]</sup>



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Caption: Applications of isoxazole carbaldehydes as versatile intermediates.

## Safety, Handling, and Storage

Proper handling of **3-Methylbenzo[d]isoxazole-5-carbaldehyde** is essential to ensure laboratory safety. Based on data for related hazardous chemicals, the following guidelines should be strictly followed.<sup>[10]</sup>

- Personal Protective Equipment (PPE): Always wear protective gloves, safety goggles conforming to EN166 standards, and a lab coat.<sup>[10][11]</sup> If dust formation is possible, use a certified dust mask (e.g., N95).<sup>[3]</sup>
- Handling: Use the chemical in a well-ventilated area or a chemical fume hood.<sup>[10]</sup> Avoid contact with skin, eyes, and clothing.<sup>[12]</sup> Prevent ingestion and inhalation. Do not eat, drink, or smoke in the work area.<sup>[10]</sup> Wash hands thoroughly after handling.
- First Aid:
  - Eye Contact: Immediately rinse with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.<sup>[10]</sup>
  - Skin Contact: Wash off immediately with soap and plenty of water. Get medical advice if skin irritation occurs.<sup>[10]</sup>

- Ingestion: If swallowed, call a poison center or doctor. Rinse mouth with water.[10]
- Inhalation: Move the victim to fresh air. Seek medical attention if you feel unwell.[10]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[12] Keep away from incompatible materials such as strong oxidizing agents.[13]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[10]

## Conclusion

**3-Methylbenzo[d]isoxazole-5-carbaldehyde** is a compound of significant utility, defined by its precise molecular weight of 111.10 g/mol and its versatile aldehyde functional group. Its synthesis is readily achievable through efficient, one-pot multicomponent strategies. The compound serves as a critical intermediate in the development of new pharmaceuticals, agrochemicals, and materials, leveraging the proven biological importance of the isoxazole scaffold. Adherence to strict safety protocols is mandatory for its handling. This guide provides the foundational knowledge required for researchers to effectively and safely utilize this potent chemical building block in their scientific endeavors.

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